

borapetoside B CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *borapetoside B*

Cat. No.: *B14859268*

[Get Quote](#)

In-Depth Technical Guide: Borapetoside B

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and biological activities of **borapetoside B**, a natural compound isolated from *Tinospora crispa*. The information presented herein is intended to support research and development efforts in the fields of pharmacology and medicinal chemistry.

Core Compound Data: Borapetoside B

Parameter	Value	Reference
CAS Number	104901-05-5	[1] [2] [3]
Molecular Weight	552.6 g/mol	[1] [2]
Molecular Formula	C ₂₇ H ₃₆ O ₁₂	[1]
Source	Stems of <i>Tinospora crispa</i>	[2] [3]
Compound Type	Clerodane Diterpenoid Glycoside	[1]

Biological Activity and Experimental Protocols

Borapetoside B has been identified as a compound with positive inotropic effects on cardiac tissue. The primary research supporting this finding was conducted on isolated rat atria. While the full detailed protocol from the seminal study by Praman et al. (2013) is not publicly available, this guide constructs a probable experimental workflow based on standard pharmacological practices for assessing inotropic activity.

Experimental Protocol: Evaluation of Inotropic Effects on Isolated Rat Atrium

This protocol is a generalized representation of the methodology typically employed for such studies.

1. Tissue Preparation:

- Male Wistar rats are euthanized by a humane method.
- The heart is rapidly excised and placed in cold, oxygenated Krebs-Henseleit solution.
- The left atrium is carefully dissected and mounted in an organ bath containing Krebs-Henseleit solution, maintained at 37°C and continuously bubbled with 95% O₂ and 5% CO₂.
- The atrium is connected to an isometric force transducer to record contractile force.

2. Equilibration and Stabilization:

- The tissue is allowed to equilibrate for a period of 60 minutes under a resting tension of 1 g.
- During this period, the bathing solution is changed every 15 minutes.
- The atrium is stimulated with a pacemaker at a constant frequency (e.g., 1 Hz).

3. Compound Administration:

- A stock solution of **borapetoside B** is prepared in a suitable solvent (e.g., DMSO).
- Cumulative concentration-response curves are generated by adding increasing concentrations of **borapetoside B** to the organ bath.
- The contractile force is allowed to reach a steady state at each concentration before the next addition.

4. Data Analysis:

- The inotropic effect is measured as the percentage change in contractile force from the baseline.

- The data is plotted as concentration versus response, and key parameters such as the EC₅₀ (half-maximal effective concentration) are calculated.

Signaling Pathways

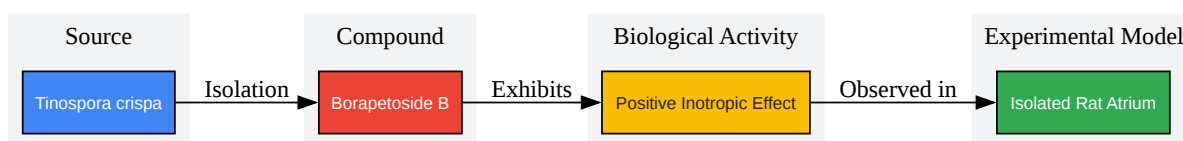
The precise molecular signaling pathway through which **borapetoside B** exerts its positive inotropic effect has not been fully elucidated in publicly available literature. However, positive inotropic action in cardiac muscle is typically mediated by an increase in intracellular calcium concentration. Potential, yet unconfirmed, mechanisms for **borapetoside B** could involve:

- Modulation of adrenergic receptors: Although studies on the crude extract of *Tinospora crispa* suggest interactions with adrenergic receptors, the specific role of **borapetoside B** in this context is unknown.
- Inhibition of phosphodiesterases: This would lead to an increase in cyclic AMP (cAMP) levels, activating protein kinase A and subsequently phosphorylating calcium channels, resulting in increased calcium influx.
- Direct effects on calcium channels or the sarcoplasmic reticulum: **Borapetoside B** might directly interact with L-type calcium channels or ryanodine receptors to enhance calcium release.

Further research is required to delineate the exact signaling cascade initiated by **borapetoside B** in cardiomyocytes.

Visualizations

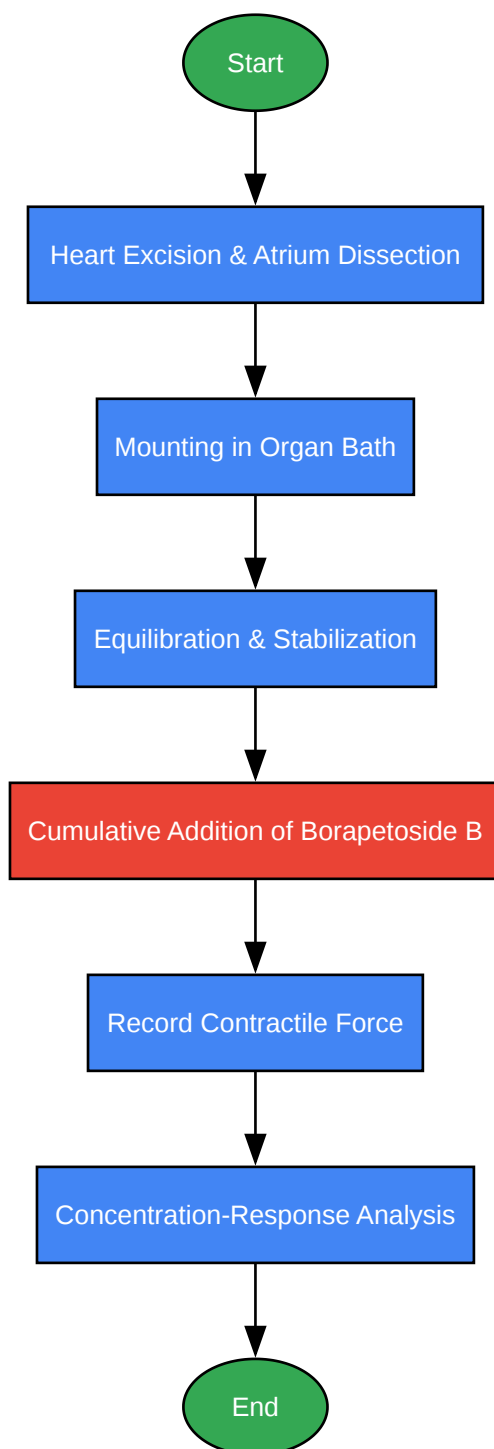
Logical Relationship of Borapetoside B Investigation



[Click to download full resolution via product page](#)

Caption: Isolation and observed biological activity of **borapetoside B**.

Generalized Experimental Workflow for Inotropic Activity



[Click to download full resolution via product page](#)

Caption: Standard workflow for assessing inotropic effects in isolated cardiac tissue.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Effects of an n-butanol extract from the stem of Tinospora crispa on blood pressure and heart rate in anesthetized rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [borapetoside B CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14859268#borapetoside-b-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com